

## Application Notes and Protocols for the Extraction and Purification of Onjis

Author: BenchChem Technical Support Team. Date: May 2026

### Compound of Interest

Compound Name: Onjisaponin F

Cat. No.: B1244437

[Get Quote](#)

For: Researchers, scientists, and drug development professionals.

## Introduction

**Onjisaponin F**, a triterpenoid saponin isolated from the dried roots of *Polygala tenuifolia* Willd. (Polygalaceae), has garnered significant interest within the scientific community.<sup>[1]</sup> This interest stems from its diverse and potent pharmacological activities, including neuroprotective effects, which make it a promising candidate for the development of therapeutics for neurodegenerative diseases.<sup>[1][2]</sup> The intricate structure of **Onjisaponin F** necessitates a robust and systematic approach to its extraction and purification to ensure high purity and yield for research and drug development purposes.

This comprehensive guide provides detailed protocols for the extraction and purification of **Onjisaponin F** from *Polygala tenuifolia*. The methodologies described are based on established scientific literature and are designed to be both efficient and reproducible. We will delve into the rationale behind each step, from sample preparation to the critical parameters that influence the success of the isolation process.

## Part 1: Extraction of Crude Saponins from *Polygala tenuifolia*

The initial step in isolating **Onjisaponin F** is the extraction of the crude saponin mixture from the raw plant material. The choice of solvent and extraction method is critical for maximizing the yield of saponins while minimizing the co-extraction of impurities.

### Rationale for Solvent and Method Selection

A hydroalcoholic solution, typically aqueous ethanol or methanol, is the solvent of choice for saponin extraction.<sup>[3]</sup> The polarity of these solvent systems effectively solubilizes the amphiphilic saponin molecules. The addition of water helps to swell the plant matrix, increasing the surface area for solvent penetration and thus improving extraction efficiency. Reflux extraction is a classical and effective method for exhaustive extraction, while ultrasonic-assisted extraction (UAE) offers a more rapid alternative by using acoustic cavitation to disrupt cell walls and enhance mass transfer.

### Protocol for Reflux Extraction

This protocol is a robust method for obtaining a high yield of crude saponins.

Materials and Equipment:

- Dried and powdered roots of *Polygala tenuifolia* (60-80 mesh)
- 70% (v/v) Methanol in deionized water
- Round-bottom flask
- Heating mantle with magnetic stirrer
- Condenser
- Filter paper (Whatman No. 1 or equivalent)

- Rotary evaporator

Procedure:

- Weigh 1 kg of powdered *Polygala tenuifolia* root and transfer it to a 10 L round-bottom flask.
- Add 8 L of 70% methanol to the flask (solid-to-liquid ratio of 1:8 w/v).
- Set up the reflux apparatus in a fume hood.
- Heat the mixture to a gentle boil while stirring and maintain reflux for 2 hours.
- Allow the mixture to cool to room temperature and then filter through filter paper to separate the extract from the plant residue.
- Transfer the plant residue back to the flask and repeat the extraction two more times with fresh 70% methanol.
- Pool the extracts from the three extraction cycles.
- Concentrate the pooled extract under reduced pressure using a rotary evaporator at a temperature of 50-60°C until all the methanol is removed, yielding a concentrated aqueous extract.
- Lyophilize the concentrated aqueous extract to obtain the crude saponin powder.

## Part 2: Purification of Onjisaponin F

The purification of **Onjisaponin F** from the crude extract is a multi-step process that employs various chromatographic techniques to separate the target saponin from other saponins and impurities.

### Workflow for Onjisaponin F Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of **Onjisaponin F**.

### Step 1: Macroporous Resin Column Chromatography

Macroporous resins, such as Diaion HP-20, are excellent for the initial cleanup and enrichment of saponins from crude extracts.<sup>[1][4]</sup> These non-polar compounds are separated based on the principle of reversed-phase chromatography, where saponins are adsorbed onto the resin from an aqueous solution and then selectively eluted with a higher concentration of an organic solvent.

Materials and Equipment:

- Diaion HP-20 resin
- Glass chromatography column
- Crude saponin extract
- Ethanol (EtOH)
- Deionized water
- Peristaltic pump
- Fraction collector

## Protocol:

- Swell the Diaion HP-20 resin in ethanol for 24 hours, then wash thoroughly with deionized water to remove any impurities.
- Pack a glass column with the prepared resin. The column size will depend on the amount of crude extract to be processed.
- Equilibrate the column with 5 column volumes (CV) of deionized water.
- Dissolve the crude saponin extract in a minimal amount of deionized water and load it onto the column at a slow flow rate (1-2 CV/hour).
- Wash the column with 3-5 CV of deionized water to remove highly polar impurities such as sugars and salts.
- Elute the adsorbed saponins with a stepwise gradient of aqueous ethanol as follows:
  - 30% EtOH (5 CV)
  - 50% EtOH (5 CV)
  - 70% EtOH (10 CV)
  - 95% EtOH (5 CV)
- Collect fractions throughout the elution process and monitor the composition of each fraction using Thin Layer Chromatography (TLC) or analytical HPLC. Onjisaponins typically elute in the 50-70% ethanol fractions.
- Pool the fractions rich in **Onjisaponin F** and concentrate them using a rotary evaporator.

| Elution Step | Ethanol Concentration | Purpose                                          |
|--------------|-----------------------|--------------------------------------------------|
| Wash         | 0% (Water)            | Remove sugars, salts, and other polar impurities |
| Elution 1    | 30%                   | Elute more polar saponins                        |
| Elution 2    | 50-70%                | Elute Onjisaponin F and other related saponins   |
| Elution 3    | 95%                   | Elute less polar compounds                       |

## Step 2: Sephadex LH-20 Column Chromatography

Sephadex LH-20 is a size-exclusion and partition chromatography medium that is effective for separating compounds of similar polarity based on their interaction with the lipophilic/hydrophilic matrix.<sup>[5][6]</sup> This step is crucial for removing pigments and smaller molecular weight impurities.

## Materials and Equipment:

- Sephadex LH-20 resin
- Glass chromatography column
- Saponin-rich fraction from the previous step
- Methanol (MeOH)
- Fraction collector

## Protocol:

- Swell the Sephadex LH-20 resin in methanol for at least 3 hours.
- Pack a glass column with the swollen resin.

- Equilibrate the column with 2-3 CV of methanol.
- Dissolve the concentrated saponin-rich fraction in a small volume of methanol and load it onto the column.
- Elute the column with methanol at a flow rate of 0.5-1 mL/min.
- Collect fractions and monitor by TLC or analytical HPLC to identify the fractions containing **Onjisaponin F**.
- Pool the relevant fractions and concentrate under reduced pressure.

### Step 3: Preparative Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

The final purification step utilizes preparative RP-HPLC to achieve high-purity **Onjisaponin F**.<sup>[7][8]</sup> This technique separates saponins based on their

Materials and Equipment:

- Preparative HPLC system with a UV detector
- Preparative C18 column (e.g., 250 x 20 mm, 10 µm)
- Partially purified **Onjisaponin F** fraction
- Acetonitrile (ACN), HPLC grade
- Water, HPLC grade
- Formic acid (optional, for improved peak shape)

Protocol:

- Develop an analytical HPLC method to determine the optimal separation conditions. A typical starting gradient is 20-60% acetonitrile in water over 10 minutes.
- Equilibrate the preparative C18 column with the initial mobile phase conditions.
- Dissolve the partially purified **Onjisaponin F** fraction in the initial mobile phase and filter through a 0.45 µm syringe filter.
- Inject the sample onto the preparative column. The injection volume will depend on the column size and sample concentration.
- Run the preparative HPLC using a gradient elution optimized from the analytical method. An example gradient is provided in the table below.
- Monitor the elution profile at a suitable wavelength (e.g., 205 nm for saponins without a strong chromophore).<sup>[9]</sup>
- Collect the fractions corresponding to the **Onjisaponin F** peak.
- Analyze the purity of the collected fractions using analytical HPLC.
- Pool the pure fractions, remove the organic solvent by rotary evaporation, and lyophilize to obtain pure **Onjisaponin F** powder.

| Time (min) | % Acetonitrile | % Water |
|------------|----------------|---------|
| 0          | 30             | 70      |
| 40         | 50             | 50      |
| 45         | 90             | 10      |
| 50         | 90             | 10      |
| 55         | 30             | 70      |
| 60         | 30             | 70      |

This is an example gradient and should be optimized for your specific column and system.

## Part 3: Quality Control and Characterization

Rigorous quality control is essential to confirm the identity and purity of the isolated **Onjisaponin F**.

### Analytical HPLC-UV Method

System:

- HPLC with a UV detector
- C18 column (e.g., 250 x 4.6 mm, 5  $\mu$ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: 30-50% B over 30 minutes
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- Detection Wavelength: 205 nm
- Injection Volume: 10  $\mu$ L

### Structure Elucidation

The definitive identification of **Onjisaponin F** is achieved through a combination of mass spectrometry and nuclear magnetic resonance spectroscopy.

- Mass Spectrometry (MS): Electrospray ionization (ESI-MS) is used to determine the molecular weight of the isolated compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR, along with 2D NMR techniques (COSY, HSQC, HMBC), are employed to el complete structure of **Onjisaponin F**.[\[2\]](#)[\[10\]](#)[\[11\]](#)

### Stability and Storage

Purified **Onjisaponin F** powder is expected to be stable for at least one year when stored in a dry, dark place at room temperature.[\[12\]](#) For long-term recommended to keep the powder in a tightly sealed container at -20°C. Saponin solutions, particularly in protic solvents like methanol, may be prone over time, especially at elevated temperatures.[\[13\]](#) It is advisable to prepare solutions fresh or store them at -20°C for short periods.

### Conclusion

The protocols outlined in this application note provide a comprehensive and systematic approach for the successful extraction and purification of high **Onjisaponin F** from *Polygala tenuifolia*. Adherence to these methodologies, coupled with rigorous quality control, will ensure a reliable supply of this for further research and development endeavors.

## References

- Cytiva. Sephadex LH-20. [URL: <https://www.cytivalifesciences.com/en/us/shop/chromatography/resins/size-exclusion/sephadex-lh-20-p-00385>]
- Cytiva. Sephadex™ LH-20 resin for organic solvents. [URL: <https://www.cytivalifesciences.com/en/us/shop/chromatography/resins/size-exclusion/s00385>]
- Gao, W., et al. (2011). Preparative isolation and purification of five flavonoids from *Pogostemon cablin* Benth by high-speed countercurrent chromatography. *Journal of Chromatography B*, 879(26), 2735–2740. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3158814/>]
- Sigma-Aldrich. Column Packing & Separation with Sephadex® LH-20. [URL: <https://www.sigmaaldrich.com/technical-documents/protocols/biology/20.html>]
- Sarker, S. D., & Nahar, L. (2007). Isolation by Preparative High-Performance Liquid Chromatography. In: *Natural Products Isolation*. Humana Press [https://link.springer.com/protocol/10.1007/978-1-59745-257-8\\_3](https://link.springer.com/protocol/10.1007/978-1-59745-257-8_3)
- ResearchGate. Could anyone give me a suggestion regarding saponin isolation?. [URL: <https://www.researchgate.net>]
- Hubert, J., et al. (2005). Use of a Simplified HPLC-UV Analysis for Soyasaponin B Determination: Study of Saponin and Isoflavone Variability in Soy and Soy-Based Health Food Products. *Journal of Agricultural and Food Chemistry*, 53(10), 3923–3930. [URL: <https://pubmed.ncbi.nlm.nih.gov/1581158/>]
- Sigma-Aldrich. (1996). Saponin from Quillaja Bark Purified. [URL: <https://www.sigmaaldrich.com>]
- Thapa, D., et al. (2012). Isolation, Identification and Characterization of Process Related Impurity in 2-Isopropyl-4-hydroxy Anisole. *Asian Journal of Chemistry*, 44(25), 4425–4427. [URL: [https://asianjournalofchemistry.co.in/user/journal/viewarticle.aspx?ArticleID=24\\_10\\_22](https://asianjournalofchemistry.co.in/user/journal/viewarticle.aspx?ArticleID=24_10_22)]
- Scribd. Sephadex LH-20 Gel Filtration. [URL: <https://www.scribd.com>]
- Pelerito, A., et al. (2022). Structure Elucidation of Triterpenoid Saponins Found in an Immunoadjuvant Preparation of Quillaja brasiliensis Using <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy. *Molecules*, 27(8), 2402. [URL: <https://www.mdpi.com/1420-3049/27/8/2402>]
- ResearchGate. Isolation by Preparative High-Performance Liquid Chromatography. [URL: <https://www.researchgate.net>]
- Science.gov. sephadex lh-20 column: Topics by Science.gov. [URL: <https://www.science.gov/topic/sephadex+lh-20+column>]
- The Royal Society of Chemistry. Supporting Information. [URL: <https://www.rsc.org>]
- Science.gov. diaion hp-20 column: Topics by Science.gov. [URL: <https://www.science.gov/topic/diaion+hp-20+column>]
- Benchchem. A Comparative Guide to the Quantification of Soyasaponin I: An HPLC-UV Method Validation. [URL: <https://www.benchchem.com>]
- Mitsubishi Chemical. Polymeric Separation Media for Pharmaceutical Purification. [URL: [https://www.mitsubishichemical.com/sites/default/files/2021/12/e\\_fine\\_003.pdf](https://www.mitsubishichemical.com/sites/default/files/2021/12/e_fine_003.pdf)]
- Li, Y., et al. (2007). Structure Elucidation and Complete NMR Spectral Assignments of a Novel Sesquiterpene Glycoside From *Ixeris Sonchifolia*. *Molecules*, 12(4), 362–364. [URL: <https://pubmed.ncbi.nlm.nih.gov/17278148/>]
- ResearchGate. (PDF) Development and Validation of a HPLC-UV Method for Extraction Optimization and Biological Evaluation of Hot-Water and Ethanol Extracts of *Dendropanax moribifera* Leaves. [URL: [https://www.researchgate.net/publication/328394871\\_Development\\_and\\_Validation\\_of\\_a\\_HPLC-UV\\_Method\\_for\\_Extraction\\_Optimization\\_and\\_Biological\\_Evaluation\\_of\\_Hot-Water\\_and\\_Ethanol\\_Extracts\\_of\\_Dendropanax\\_moribifera\\_Leaves](https://www.researchgate.net/publication/328394871_Development_and_Validation_of_a_HPLC-UV_Method_for_Extraction_Optimization_and_Biological_Evaluation_of_Hot-Water_and_Ethanol_Extracts_of_Dendropanax_moribifera_Leaves)]
- Ghassempour, A., et al. (2012). The Combination Process for Preparative Separation and Purification of Paclitaxel and 10-Deacetylbaccatin III Using Hydrophilic Interaction Based Solid Phase Extraction. *Iranian Journal of Pharmaceutical Research*, 11(2), 553–561. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3813110/>]
- Li, Y., et al. (2022). Separation and Purification of Two Saponins from *Paris polyphylla* var. *yunnanensis* by a Macroporous Resin. *Molecules*, 27(11), 3729. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC9572911/>]
- ResearchGate. Development and Validation of HPLC Method for quantification of Zonisamide in Spiked Human Plasma. [URL: [https://www.researchgate.net/publication/335300898\\_Development\\_and\\_Validation\\_of\\_HPLC\\_Method\\_for\\_quantification\\_of\\_Zonisamide\\_in\\_Spike](https://www.researchgate.net/publication/335300898_Development_and_Validation_of_HPLC_Method_for_quantification_of_Zonisamide_in_Spike)]
- Pelerito, A., et al. (2022). Structure Elucidation of Triterpenoid Saponins Found in an Immunoadjuvant Preparation of Quillaja brasiliensis Using <sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy. *Molecules*, 27(8), 2402. [URL: <https://pubmed.ncbi.nlm.nih.gov/35458600/>]
- Visconti, A., & Pascale, M. (1998). Stability of fumonisins (FB1 and FB2) in solution. *Journal of AOAC International*, 81(5), 1043–1047. [URL: <https://pubmed.ncbi.nlm.nih.gov/9766155/>]
- Chan, T. Y., et al. (2016). Onjisaponin B Derived from *Radix Polygalae* Enhances Autophagy and Accelerates the Degradation of Mutant  $\alpha$ -Synuclein in PC-12 Cells. *Molecules*, 21(11), 1479. [URL: <https://www.mdpi.com/1420-3049/21/11/1479>]
- Borges, R. M., et al. (2025). Chromatographic Fractionation Protocol of Natural Extracts Using Diaion HP20-SS Resin and Isolera-Biotage System. [URL: [https://www.researchgate.net/publication/383182064\\_Chromatographic\\_Fractionation\\_Protocol\\_of\\_Natural\\_Extracts\\_Using\\_Diaion\\_HP20-SS\\_Resin\\_and\\_Isolera-Biotage\\_System\\_v1](https://www.researchgate.net/publication/383182064_Chromatographic_Fractionation_Protocol_of_Natural_Extracts_Using_Diaion_HP20-SS_Resin_and_Isolera-Biotage_System_v1)]
- Griesinger, C., et al. (2022). Structure Elucidation of Biflavones With Ether Bonds by NMR-Spectroscopy—Structure Revisions of Loniflavone and Its Derivatives. *Magnetic Resonance in Chemistry*, 60(2), 165–172. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC9306649/>]
- ResearchGate. Stability of flavonoids at different temperatures for 28 days (A: 25 °C, B: 4 °C, C: -20 °C). [URL: [https://www.researchgate.net/figure/flavonoids-at-different-temperatures-for-28-days-A-25-C-B-4-C-C-20\\_fig4\\_372863953](https://www.researchgate.net/figure/flavonoids-at-different-temperatures-for-28-days-A-25-C-B-4-C-C-20_fig4_372863953)]

- Papanikolaou, A., et al. (2023). Development of a Validated HPLC-UV Method for the Determination of Panthenol, Hesperidin, Rutin, and Allantoin Gel-Permeability Study. *Molecules*, 28(13), 5092. [URL: <https://www.mdpi.com/1420-3049/28/13/5092>]
- Geeraedts, F., et al. (2010). Preservation of the immunogenicity of dry-powder influenza H5N1 whole inactivated virus vaccine at elevated storage. *AAPS Journal*, 12(2), 215–222. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC2844510/>]
- Li, N., et al. (2013). Separation and purification of sulfuraphene from radish seeds using macroporous resin and preparative high-performance liquid chromatography. *Food Chemistry*, 136(2), 342–347. [URL: <https://pubmed.ncbi.nlm.nih.gov/23122068/>]
- Franca, D. D. S., et al. (2022). On the Solubility and Stability of Polyvinylidene Fluoride. *Polymers*, 14(15), 3121. [URL: <https://www.mdpi.com/2073-4358/14/15/3121>]
- Garmise, R. J., et al. (2007). Novel dry powder preparations of whole inactivated influenza virus for nasal vaccination. *AAPS PharmSciTech*, 8(4), E1–E6. [URL: <https://pubmed.ncbi.nlm.nih.gov/18181542/>]
- Sutoh, K., et al. (2001). Stability of capsinoid in various solvents. *Journal of Agricultural and Food Chemistry*, 49(8), 4026–4030. [URL: <https://pubmed.ncbi.nlm.nih.gov/11513705/>]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

1. diaion hp-20 column: Topics by Science.gov [[science.gov](https://www.science.gov)]
  2. Structure elucidation and complete NMR spectral assignments of a novel sesquiterpene glycoside from *Ixeris sonchifolia* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  3. Elucidation and partial NMR assignment of monosulfated maitotoxins from the Caribbean - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  4. The Combination Process for Preparative Separation and Purification of Paclitaxel and 10-Deacetylbaicalin III Using Diaion® Hp-20 Followed by Interaction Based Solid Phase Extraction - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  5. prep-hplc.com [[prep-hplc.com](https://www.prep-hplc.com)]
  6. cytivalifesciences.com [[cytivalifesciences.com](https://www.cytivalifesciences.com)]
  7. PREPARATIVE ISOLATION AND PURIFICATION OF FIVE FLAVONOIDS FROM POGOSTEMON CABLIN BENTH BY HIGH-SPEED COUNTDOWN CHROMATOGRAPHY AND PREPARATIVE HIGH-PERFORMANCE LIQUID CHROMATOGRAPHY - PMC [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  8. Isolation by Preparative High-Performance Liquid Chromatography | Springer Nature Experiments [[experiments.springernature.com](https://www.experiments.springernature.com/)]
  9. Use of a simplified HPLC-UV analysis for soyasaponin B determination: study of saponin and isoflavone variability in soybean cultivars and soy products - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  10. Structure Elucidation of Triterpenoid Saponins Found in an Immunoadjuvant Preparation of *Quillaja brasiliensis* Using Mass Spectrometry and NMR Spectroscopy [[mdpi.com](https://www.mdpi.com/)]
  11. Structure Elucidation of Triterpenoid Saponins Found in an Immunoadjuvant Preparation of *Quillaja brasiliensis* Using Mass Spectrometry and NMR Spectroscopy - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
  12. sigmaaldrich.com [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
  13. Stability of fumonisins (FB1 and FB2) in solution - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for the Extraction and Purification of Onjisaponin F]. BenchChem, [2026]. [Online Available at: <https://www.benchchem.com/product/b1244437/docs#application-notes-and-protocols-for-the-extraction-and-purification-of-onjisaponin-f>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental application.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)